

An In-depth Technical Guide to Tricyclodecenyl acetate-13C2: Properties, Synthesis, and Application

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Compound of Interest

Compound Name: Tricyclodecenyl acetate-13C2

Cat. No.: B12375109

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Introduction

Tricyclodecenyl acetate, a common fragrance ingredient, is a colorless to pale yellow viscous liquid with a characteristic woody and green scent. Its isotopically labeled counterpart, **Tricyclodecenyl acetate-13C2**, serves as a crucial internal standard for precise and accurate quantitative analysis in various complex matrices. This technical guide provides a comprehensive overview of the physical and chemical properties, a detailed synthesis protocol for the unlabeled compound, a proposed synthesis for its 13C2 isotopologue, and a representative experimental protocol for its use in quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

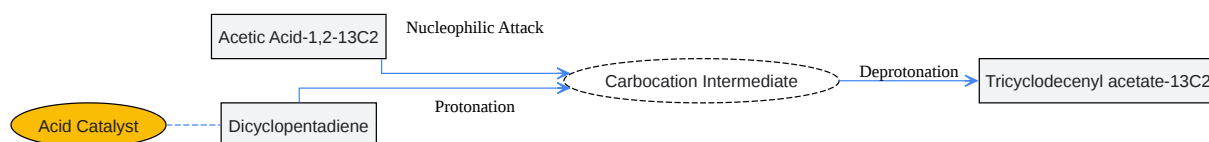
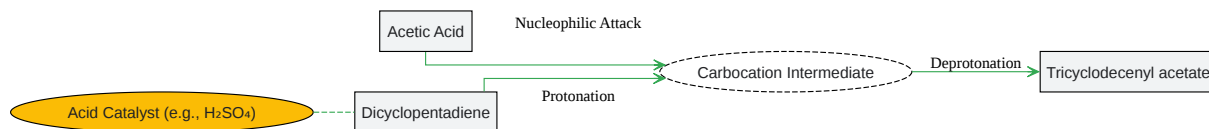
Physical and Chemical Properties

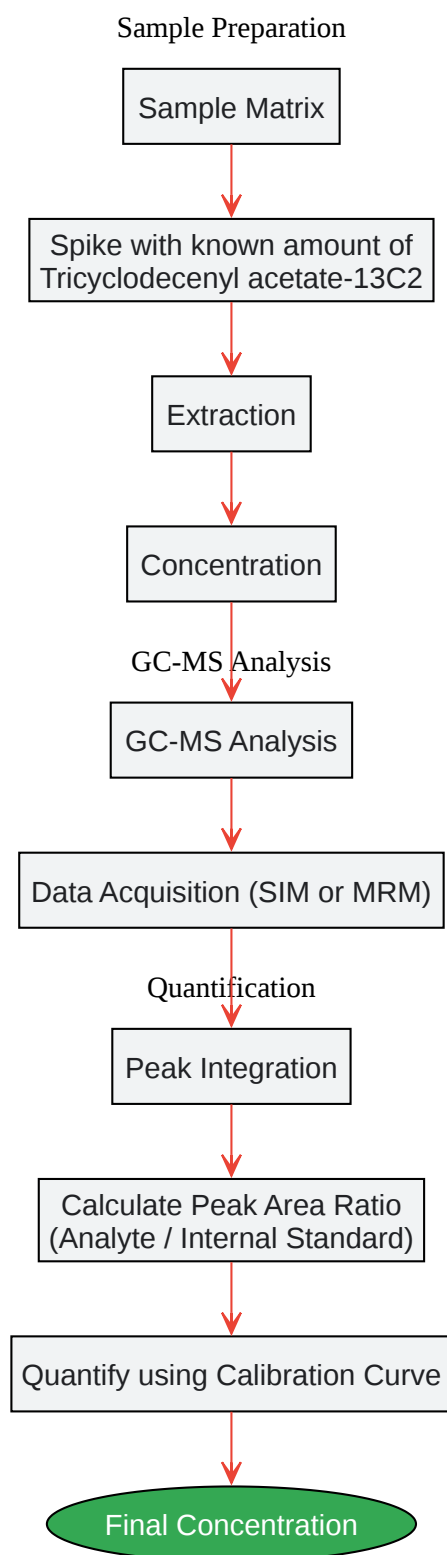
The physical and chemical properties of **Tricyclodecenyl acetate-13C2** are virtually identical to those of the unlabeled compound, with the exception of a slightly higher molecular weight due to the incorporation of two ¹³C isotopes. The properties of Tricyclodecenyl acetate are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][2]
Molecular Weight	192.25 g/mol (unlabeled)	[1][3]
Appearance	Colorless to pale yellow viscous liquid	[2][4]
Odor	Woody, green, floral, soapy, piney	[4]
Boiling Point	~288 °C (estimate)	[2][4]
Density	~1.024 - 1.077 g/cm ³	[2][4]
Refractive Index	~1.4940 - 1.5100	[2][4]
Flash Point	> 93 °C	[4]
Solubility	Insoluble in water; soluble in ethanol and oils	[2][4][5]
CAS Number	5413-60-5 (unlabeled)	[1][4]

Synthesis of Tricyclodecenyl acetate

Tricyclodecenyl acetate is commercially synthesized via the acid-catalyzed addition of acetic acid to dicyclopentadiene.[4][6]





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